

Analytical methods for characterizing 1-Thiazol-2-yl-ethanol

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Compound of Interest

Compound Name: **1-Thiazol-2-yl-ethanol**

Cat. No.: **B2770130**

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An Application Note and Protocol for the Analytical Characterization of **1-Thiazol-2-yl-ethanol**

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Introduction

1-Thiazol-2-yl-ethanol is a heterocyclic compound of significant interest in pharmaceutical and chemical synthesis. Its structure, featuring a thiazole ring linked to an ethanol moiety, makes it a valuable building block for the development of various therapeutic agents and specialty chemicals.^[1] Accurate and comprehensive characterization of this molecule is paramount to ensure its identity, purity, and quality, which are critical aspects of drug development and manufacturing.

This document provides a detailed guide for researchers, scientists, and drug development professionals on the analytical methods for the thorough characterization of **1-Thiazol-2-yl-ethanol**. The protocols outlined herein are designed to be robust and self-validating, integrating chromatographic and spectroscopic techniques to provide a complete analytical profile of the compound.

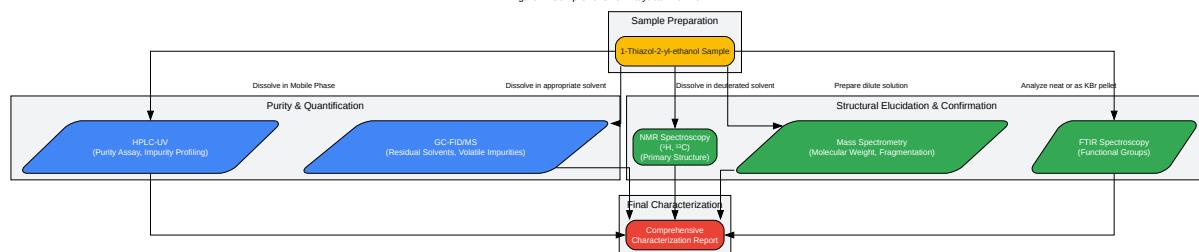
Compound Profile

Property	Value	Source
IUPAC Name	1-(1,3-Thiazol-2-yl)ethan-1-ol	
Synonyms	1-(Thiazol-2-yl)ethanol	
CAS Number	40982-30-7	
Molecular Formula	C ₅ H ₇ NOS	
Molecular Weight	129.18 g/mol	[2]
Boiling Point	200 °C at 760 mmHg	
Flash Point	75 °C	

Overall Analytical Workflow

The comprehensive characterization of **1-Thiazol-2-yl-ethanol** involves a multi-technique approach to confirm its structure, assess its purity, and identify any potential impurities. The following workflow provides a logical sequence for this analysis.

Figure 1: Comprehensive Analytical Workflow

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Sources

- 1. 1-Thiazol-2-yl-N-3-methyl-1H-pyrazole-5-carboxylic acid derivatives as antitumor agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 2-(1,3-Thiazol-5-yl)ethan-1-ol | C5H7NOS | CID 11389596 - PubChem [pubchem.ncbi.nlm.nih.gov]
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